

Proper Disposal of GS39783: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: GS39783

Cat. No.: B1672155

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For immediate reference, consult the Safety Data Sheet (SDS) provided by the manufacturer for complete and specific handling and disposal instructions. This document outlines the essential procedures for the safe disposal of **GS39783**, a positive allosteric modulator of the GABAB receptor used in scientific research. Adherence to these guidelines is crucial for maintaining a safe laboratory environment and ensuring compliance with regulatory standards.

Chemical and Physical Properties

A summary of the key quantitative data for **GS39783** is provided in the table below. This information is critical for understanding the compound's characteristics and for making informed decisions regarding its handling and disposal.

Property	Value	Source
CAS Number	39069-52-8	[1][2][3]
Molecular Formula	C15H23N5O2S	[1][3][4]
Molecular Weight	337.44 g/mol	[1][3][4]
Appearance	Pale orange solid	[2]
Solubility	Soluble in DMSO and Ethanol	[1][3]
Storage	Store at room temperature. For solutions: -80°C for 6 months, -20°C for 1 month (protect from light).	[2][3]

Disposal Procedures

The primary recommendation for the disposal of **GS39783** is to treat it as hazardous chemical waste. Disposal should always be carried out in accordance with all applicable federal, state, and local environmental regulations. It is imperative to contact a licensed professional waste disposal service to manage the disposal of this material.

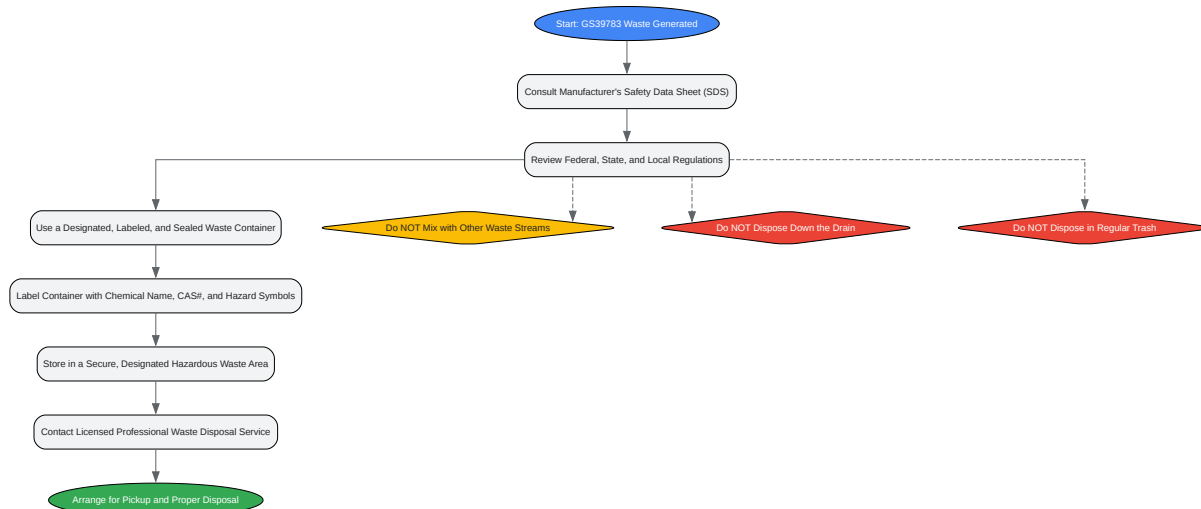
Key Disposal Steps:

- **Consult the SDS:** Before initiating any disposal procedure, thoroughly review the manufacturer-specific Safety Data Sheet.
- **Segregate Waste:** Do not mix **GS39783** waste with other laboratory waste streams unless explicitly permitted. It should be collected in a designated, properly labeled, and sealed container.
- **Labeling:** The waste container must be clearly labeled with the chemical name ("**GS39783**" and "N,N'-Dicyclopentyl-2-methylsulfanyl-5-nitro-pyrimidine-4,6-diamine"), the CAS number (39069-52-8), and appropriate hazard symbols.
- **Professional Disposal:** Arrange for a licensed hazardous waste disposal company to collect and dispose of the material. Do not attempt to dispose of this chemical down the drain or in

regular trash.

Experimental Workflow for Disposal Decision

The following diagram illustrates the decision-making process for the proper disposal of **GS39783**.



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Caption: Decision workflow for the proper disposal of **GS39783**.

This guide provides a foundational understanding of the disposal procedures for **GS39783**. Researchers, scientists, and drug development professionals are encouraged to integrate these practices into their standard laboratory safety protocols to ensure a safe and compliant working environment.

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